

performance comparison of OLED devices with and without a capping layer

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An In-Depth Performance Comparison of OLED Devices: The Impact of a Capping Layer

Authored by a Senior Application Scientist

Organic Light-Emitting Diodes (OLEDs) represent the pinnacle of display and lighting technology, offering unparalleled contrast, color fidelity, and design flexibility. For researchers and engineers, the pursuit of higher efficiency and longer operational lifetimes is a continuous endeavor. A critical, yet often nuanced, component in advanced OLED architecture is the capping layer (CPL). This guide provides a comprehensive comparison of OLED device performance with and without a CPL, grounded in experimental data and explaining the causal mechanisms behind the observed enhancements.

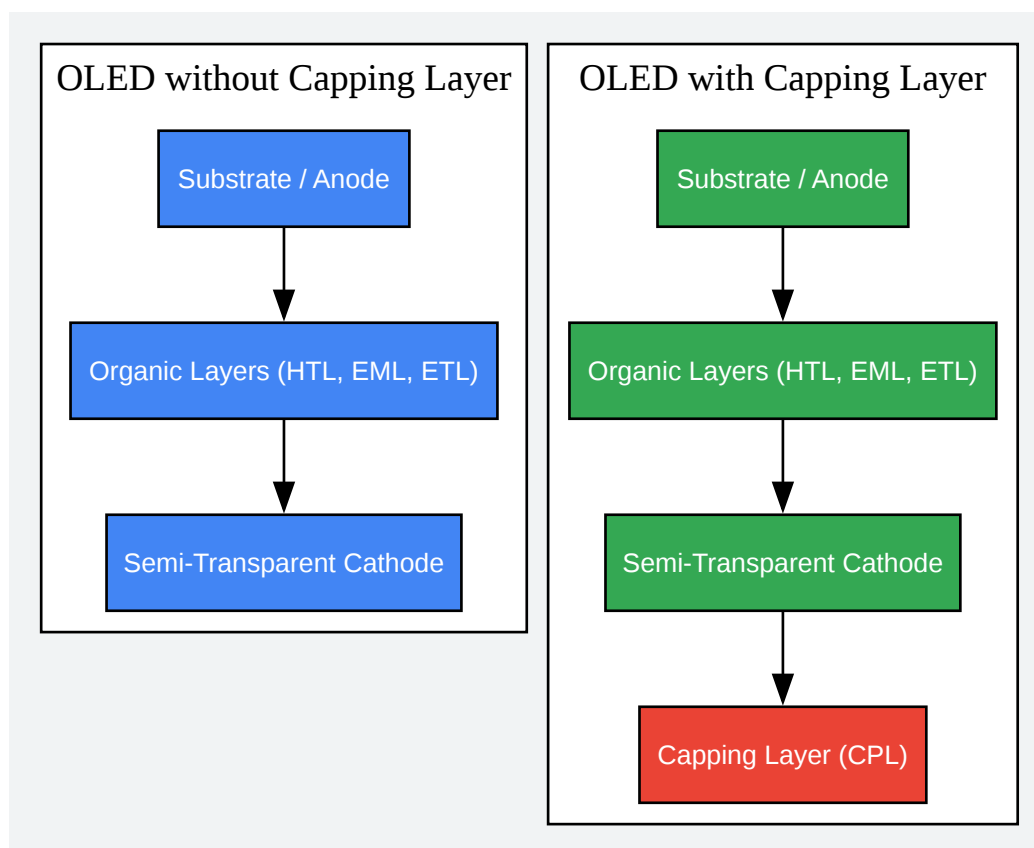
A typical OLED consists of a series of organic layers sandwiched between two electrodes, an anode and a cathode, all deposited on a substrate.^[1] The capping layer is an additional dielectric layer deposited on top of the final electrode, typically the semi-transparent cathode in a top-emitting OLED (TEOLED) configuration.^{[2][3][4]} Its primary role is not merely protective; it is an active optical component designed to fundamentally improve the device's ability to emit light.

The Capping Layer: From Passive Protection to Active Enhancement

Initially conceived as a protective barrier, the CPL's role has evolved into a sophisticated optical engineering tool. Its influence is most pronounced in TEOLEDs, which are essential for applications on opaque substrates, such as in most modern smartphone displays. The core functions of a CPL are multifaceted:

- **Enhanced Light Outcoupling:** A significant portion of the light generated within an OLED becomes trapped due to total internal reflection at the interfaces between different material layers. This light is lost to so-called "waveguided modes" and "surface plasmon polariton (SPP) modes," the latter occurring at the metal cathode interface.^[5] A CPL with an optimized refractive index and thickness modifies the microcavity structure of the device.^{[2][6]} This modification alters the resonant conditions of the optical cavity, disrupting the efficiency of these loss pathways and redirecting more photons out of the device, thereby increasing the light extraction efficiency.^{[2][6]}
- **Tuning of Optical Properties:** The strong microcavity effect in TEOLEDs can cause undesirable variations in the emission color when viewed from different angles.^[7] An appropriately designed CPL helps to suppress this effect, resulting in a more stable color profile across a wide range of viewing angles.^{[7][8]}
- **Device Protection:** The CPL provides a crucial barrier that protects the highly reactive semi-transparent cathode and the underlying sensitive organic layers from damage during subsequent manufacturing steps, such as the deposition of thin-film encapsulation layers.^[9] ^[10] This protective function is vital for ensuring device integrity and achieving a long operational lifetime.^[10]

The structural difference is illustrated in the diagram below, showing a standard TEOLED stack and one incorporating a capping layer.



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Caption: Basic structures of a top-emitting OLED without and with a capping layer.

Quantitative Performance Analysis: With vs. Without Capping Layer

The addition of a CPL is not a trivial modification; it results in substantial and measurable improvements across all key performance metrics.

Efficiency: Current, Power, and Quantum

The most significant impact of a capping layer is the enhancement of device efficiency. This is primarily due to the improvement in outcoupling efficiency, meaning more of the internally generated photons successfully escape the device.[2]

- **Current Efficiency (cd/A):** This metric relates the luminance output to the input current. Studies have demonstrated dramatic improvements. For example, a comprehensive

experimental study showed that an optimized organic CPL could enhance the forward-direction current efficiency by a factor of up to 1.38, reaching 78 cd/A.[2] Another study using inorganic ZnSe as a CPL reported a maximum current efficiency of 7.38 cd/A, significantly outperforming the uncapped device.[11]

- **External Quantum Efficiency (EQE):** EQE measures the ratio of injected electrons to extracted photons.[12] It provides a direct measure of the overall device efficiency. The use of a CPL has been shown to improve the EQE by as much as 35%, leading to a maximum EQE of 17.8% in one study.[2] This confirms that the enhancement is not merely a redistribution of light but a genuine increase in the number of photons leaving the device.[2]
- **Power Efficiency (lm/W):** By improving light output for a given current, and assuming a similar driving voltage, the power efficiency is also significantly enhanced.

The following table summarizes representative data from published studies, comparing key efficiency metrics.

Performance Metric	OLED without CPL	OLED with CPL	Enhancement Factor	Source
Max. Current Efficiency	~56.5 cd/A	78 cd/A	~1.38x	[2]
Max. External Quantum Efficiency	~13.2%	17.8%	~1.35x (35% increase)	[2]
Light Extraction Efficiency	Reference	+9.1%	1.09x	[6]
Current Efficiency (White OLED)	Reference (lower)	7.38 cd/A	Significant	[11]

Lifetime and Operational Stability

Device lifetime, often measured as the time it takes for luminance to decay to 50% of its initial value (LT50), is critical for practical applications.[12][13][14] The capping layer contributes to a

longer lifetime through two primary mechanisms:

- **Reduced Operating Stress:** Because a CPL-equipped device is more efficient, it can achieve a target brightness (e.g., 1000 cd/m²) at a lower driving current and voltage. This reduced electrical stress leads to less heat generation and slower material degradation, directly extending the operational lifetime.[\[15\]](#)
- **Physical Protection:** As mentioned, the CPL acts as a protective shield during subsequent fabrication steps, preventing damage that could create non-emissive spots and accelerate device failure.[\[10\]](#) One study found that a copper phthalocyanine (CuPc) interlayer, serving a similar protective function as a CPL, dramatically improved the lifetime of thin-film encapsulated devices from ~100 hours to over 7000 hours.[\[10\]](#)

Optical Characteristics: Color Purity and Angular Dependence

For displays, maintaining a consistent color across different viewing angles is paramount. TEOLEDs without a capping layer often exhibit a strong angular dependence on their emission spectra due to the microcavity effect.[\[7\]](#)

Experimental results clearly show that devices with a CPL exhibit far more stable color coordinates (CIE) with varying observation angles.[\[7\]](#) In one comparative study, the uncapped device showed a strong color shift and a narrow emission spectrum, while the device with a CPL maintained all the colors of the emitter layers and had stable color coordinates over a wide viewing range.[\[7\]](#) This is because the CPL modifies the optical cavity to reduce the angular sensitivity of the resonant output wavelength.

Optical Metric	OLED without CPL	OLED with CPL	Observation	Source
Color Shift (vs. Angle)	Strong change	Stable color coordinates	CPL minimizes microcavity effects	[7]
Emission Directionality	Lambertian-like	More forward-directed	CPL can focus emission	[6]

Experimental Methodologies

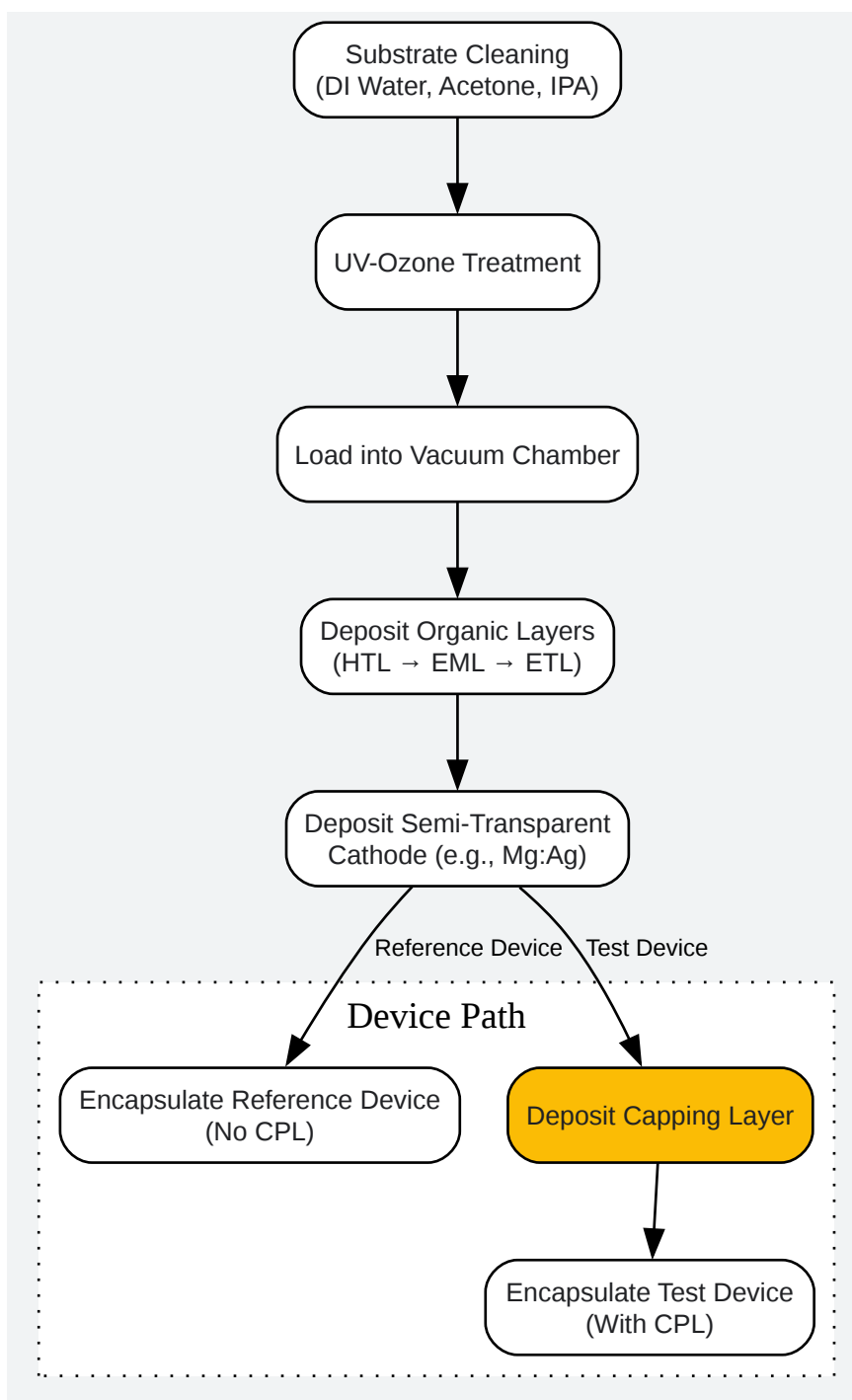
To validate these performance claims, rigorous fabrication and characterization protocols are necessary.

Protocol 1: TEOLED Fabrication Workflow

This protocol outlines the steps for fabricating a reference TEOLED (without CPL) and a test TEOLED (with CPL). All deposition steps are performed in a high-vacuum thermal evaporation system ($<5 \times 10^{-7}$ Torr) to prevent contamination.[16]

- Substrate Preparation:
 - Start with a pre-patterned Indium Tin Oxide (ITO) coated glass substrate.
 - Clean the substrate sequentially in ultrasonic baths of deionized water, acetone, and isopropanol (15 min each).
 - Dry the substrate with high-purity nitrogen gas and bake at 120°C for 20 minutes.[17]
 - Immediately before loading into the vacuum chamber, treat the substrate with UV-Ozone or Oxygen Plasma for 5-10 minutes to improve the work function of the anode and enhance hole injection.
- Deposition of Organic & Cathode Layers:
 - Deposit the Hole Transport Layer (HTL), Emissive Layer (EML), and Electron Transport Layer (ETL) sequentially at controlled rates (e.g., 0.1-0.3 Å/s).[18]
 - Deposit the semi-transparent cathode, typically a thin layer of a magnesium-silver alloy (e.g., Mg:Ag, 15 nm).[16]
- Capping Layer Deposition (Test Device Only):
 - Without breaking vacuum, deposit the chosen CPL material (e.g., Alq₃, ZnSe) onto the cathode of the test device. The thickness is a critical parameter and must be optimized for the specific device stack and emission wavelength (e.g., 45-80 nm).[11][16]

- Encapsulation:
 - Transfer the substrates to a nitrogen-filled glovebox.
 - Encapsulate the devices using a UV-curing epoxy and a glass lid to protect them from ambient moisture and oxygen.

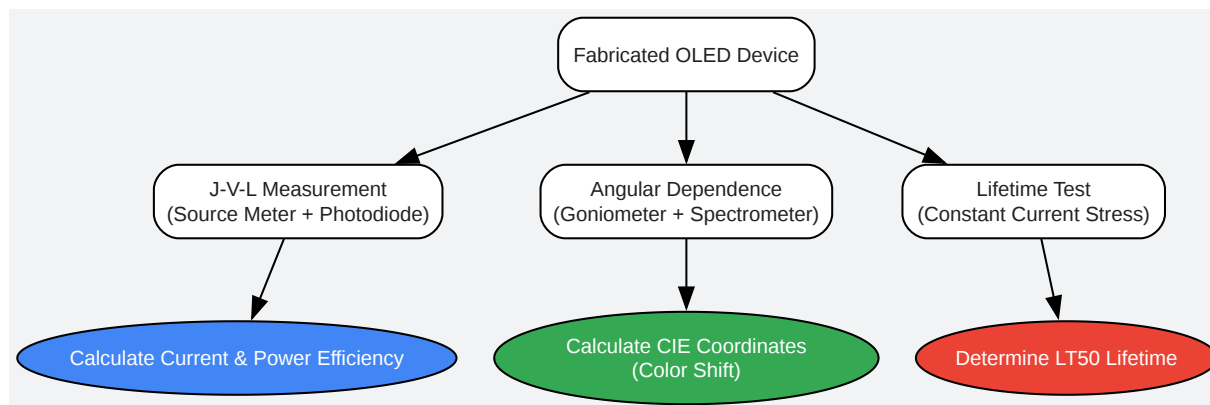


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Caption: Workflow for fabricating reference and CPL-equipped OLED devices.

Protocol 2: Device Performance Characterization

- Electrical and Luminance (J-V-L) Testing:
 - Use a source-measure unit (SMU) to apply a voltage sweep to the device and measure the resulting current density (J).
 - Simultaneously, use a calibrated photodiode or spectrometer positioned normal to the device surface to measure the luminance (L) in cd/m^2 .[\[12\]](#)[\[16\]](#)
 - From this data, calculate the current efficiency (L/J) and power efficiency.
- Angular Dependence Measurement:
 - Place the device on a computer-controlled goniometer stage.
 - Measure the electroluminescence (EL) spectrum and luminance at various angles from 0° (normal) to 80° .[\[19\]](#)
 - Use the spectra to calculate the CIE 1931 color coordinates at each angle to quantify color shift.
- Lifetime Testing:
 - Use the J-V-L data to determine the initial current required to achieve a standardized luminance (e.g., 1000 cd/m^2).[\[12\]](#)
 - Drive the device at this constant DC current in a controlled environment (temperature and humidity).
 - Monitor the luminance decay over time. The time at which luminance drops to 50% of its initial value is recorded as the LT50 lifetime.[\[12\]](#)[\[14\]](#) For highly stable devices, accelerated testing at higher initial brightness may be used to extrapolate the lifetime.[\[12\]](#)[\[14\]](#)



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Caption: Workflow for comprehensive characterization of OLED device performance.

Conclusion

The integration of a capping layer represents a critical and effective strategy for advancing OLED performance, particularly in the top-emitting architectures that dominate modern displays. Experimental evidence overwhelmingly demonstrates that a properly designed CPL is not a passive component but an active optical element that:

- Significantly boosts light outcoupling, leading to major enhancements in current efficiency, power efficiency, and external quantum efficiency.
- Improves optical quality by stabilizing the emission color across a wide range of viewing angles.
- Contributes to longer operational lifetimes by enabling lower-stress operation and providing physical protection to the sensitive device stack.

For researchers in the field, the optimization of the capping layer's material and thickness is a paramount consideration. It is a powerful tool that, without altering the core emissive chemistry, can unlock substantial gains in device performance, bridging the gap between laboratory potential and real-world application requirements.

References

- Optica Publishing Group. (n.d.). High-refractive-index capping layer improves top-light-emitting device performance. [\[Link\]](#)
- Wikipedia. (n.d.). OLED. [\[Link\]](#)
- AIP Publishing. (2006, September 25). Performance improvement of top-emitting organic light-emitting diodes by an organic capping layer: An experimental study. Journal of Applied Physics. [\[Link\]](#)
- ResearchGate. (n.d.). Comparison of the two types of top emitting OLED devices: (a) without...[\[Link\]](#)
- SciTePress. (n.d.). Improved Viewing Angle and Light Extraction Efficiency of Microcavity OLED with Corrugated Capping Layer. [\[Link\]](#)
- Infrared Technology. (2023). Research on Capping Layer for Top-emitting White OLED Micro-display Performance. [\[Link\]](#)
- Optica Publishing Group. (n.d.). Top-emitting organic light-emitting diodes. [\[Link\]](#)
- Nature. (2025, November 18). Multi-layer encapsulation structures for stable bottom- and top-emitting white OLED devices. [\[Link\]](#)
- Korea Science. (2022, September 30). A Study on the Efficiency Effects of Capping Layer on the Top Emission Organic Light Emitting Diode. [\[Link\]](#)
- ResearchGate. (n.d.). Performance improvement of top-emitting organic light-emitting diodes by an organic capping layer: An experimental study | Request PDF. [\[Link\]](#)
- ResearchGate. (2011, November 18). (PDF) The Optical Effects of Capping Layers on the Performance of Transparent Organic Light-Emitting Diodes. [\[Link\]](#)
- PMC. (n.d.). Thin-Film Encapsulation for OLEDs and Its Advances: Toward Engineering. [\[Link\]](#)

- Optica Publishing Group. (2022, March 25). Luminance enhancement of top-emitting blue organic light emitting diodes encapsulated with silicon nitride thin films by a double-layer nano-structure. [\[Link\]](#)
- Synopsys. (2025, September 12). How to Measure OLED Device Lifetime Under Continuous Usage. [\[Link\]](#)
- Optica Publishing Group. (2013, November 21). Analysis of thermal degradation of organic light-emitting diodes with infrared imaging and impedance spectroscopy. [\[Link\]](#)
- Fluxim. (2024, February 12). Correlation between optimized thicknesses of capping layer and thin metal electrode for efficient top-emitting blue organic light-emitting diodes. [\[Link\]](#)
- Optica Publishing Group. (n.d.). Towards highly efficient and highly transparent OLEDs: advanced considerations for emission zone coupled with capping layer design. [\[Link\]](#)
- AIP Publishing. (2008, July 11). Long-lifetime thin-film encapsulated organic light-emitting diodes. [\[Link\]](#)
- ACS Publications. (2023, November 9). Design and Fabrication of PDMS/Al₂O₃ Hybrid Flexible Thin Films for OLED Encapsulation Applications. [\[Link\]](#)
- MDPI. (2023, November 29). The Lifetime of Organic Light-Emitting Diodes. [\[Link\]](#)

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Sources

- [1. OLED - Wikipedia \[en.wikipedia.org\]](#)
- [2. pubs.aip.org \[pubs.aip.org\]](#)
- [3. A Study on the Efficiency Effects of Capping Layer on the Top Emission Organic Light Emitting Diode -Journal of the Semiconductor & Display Technology | 학회 \[koreascience.kr\]](#)
- [4. researchgate.net \[researchgate.net\]](#)

- 5. OPG [opg.optica.org]
- 6. OPG [opg.optica.org]
- 7. researchgate.net [researchgate.net]
- 8. scitepress.org [scitepress.org]
- 9. Thin-Film Encapsulation for OLEDs and Its Advances: Toward Engineering - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.aip.org [pubs.aip.org]
- 11. m.researching.cn [m.researching.cn]
- 12. ossila.com [ossila.com]
- 13. How to Measure OLED Device Lifetime Under Continuous Usage [eureka.patsnap.com]
- 14. encyclopedia.pub [encyclopedia.pub]
- 15. OPG [opg.optica.org]
- 16. OPG [opg.optica.org]
- 17. pubs.acs.org [pubs.acs.org]
- 18. Multi-layer encapsulation structures for stable bottom- and top-emitting white OLED devices - PMC [pmc.ncbi.nlm.nih.gov]
- 19. OPG [opg.optica.org]
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